

Investigating mRNA Therapy in Animal Models of Citrin Deficiency: Application Notes and Protocols

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Introduction

Citrin deficiency is an autosomal recessive metabolic disorder caused by mutations in the SLC25A13 gene, which encodes the mitochondrial aspartate-glutamate carrier, citrin.[1][2][3] This deficiency impairs the malate-aspartate shuttle, a crucial pathway for transporting NADH reducing equivalents from the cytosol to the mitochondria, and also disrupts the urea cycle by limiting the cytosolic supply of aspartate.[1][3][4] The resulting metabolic dysregulation can lead to a spectrum of clinical manifestations, including neonatal intrahepatic cholestasis (NICCD), failure to thrive and dyslipidemia (FTTD CD), and adult-onset type II citrullinemia (CTLN2).[1][3][5] Current treatment options are limited, with liver transplantation being the only curative measure for severe cases.[2][6]

Recent advancements in messenger RNA (mRNA) therapeutics offer a promising new avenue for treating genetic disorders like citrin deficiency. This approach involves introducing a functional copy of the SLC25A13 mRNA, allowing the host cells' translational machinery to

synthesize the citrin protein. This application note details the investigation of mRNA therapy in a murine model of citrin deficiency, summarizing the key quantitative data and providing detailed experimental protocols based on published research.

Data Presentation

The following tables summarize the quantitative data from a key study by Cao et al. (2019), demonstrating the in vivo efficacy of human citrin (hCitrin) mRNA therapy in a citrin-deficient mouse model.[6] The animal model used was a double knockout of Slc25a13 (citrin) and mitochondrial glycerol-3-phosphate dehydrogenase, which more accurately recapitulates the human citrin deficiency phenotype.[7]

Parameter	Wild-Type (WT)	Citrin Deficiency Model + Control mRNA	Citrin Deficiency Model + hCitrin mRNA	Statistical Significance (Treatment vs. Control)
Hepatic Citrulline (nmol/g liver)	~25	~150	~50	p < 0.05
Blood Ammonia (μM)	~100	~300	~150	p = 0.0503
Sucrose Preference (%)	~80%	~20%	~60%	p < 0.05

Table 1: In Vivo Efficacy of hCitrin mRNA Therapy in a Citrin Deficiency Mouse Model. Data are approximate values derived from graphical representations in Cao et al. (2019) and are intended for comparative purposes.

Experimental Protocols

Codon-Optimized Human Citrin (hCitrin) mRNA Synthesis

Objective: To synthesize a codon-optimized mRNA encoding human citrin for enhanced protein expression.

Materials:

- Plasmid DNA encoding codon-optimized human citrin with 5' and 3' untranslated regions (UTRs) and a poly(A) tail, downstream of a T7 promoter.
- In vitro transcription kit (e.g., MEGAscript™ T7 Transcription Kit).
- NTPs (ATP, GTP, CTP, UTP).
- RNase inhibitor.
- DNase I.
- RNA purification kit (e.g., RNeasy Kit).
- Agarose gel electrophoresis system.
- Spectrophotometer.

Protocol:

- **Plasmid Linearization:** Linearize the plasmid DNA containing the hCitrin template with a restriction enzyme that cuts downstream of the poly(A) tail.
- **In Vitro Transcription:** Set up the in vitro transcription reaction according to the manufacturer's instructions. Briefly, combine the linearized DNA template, T7 RNA polymerase, a mixture of the four NTPs, and an RNase inhibitor in the reaction buffer.
- **Incubation:** Incubate the reaction at 37°C for 2-4 hours.
- **DNase Treatment:** Add DNase I to the reaction mixture to digest the DNA template. Incubate at 37°C for 15-30 minutes.
- **RNA Purification:** Purify the synthesized mRNA using an RNA purification kit according to the manufacturer's protocol. This will remove unincorporated NTPs, enzymes, and salts.
- **Quality Control:**

- Assess the integrity and size of the mRNA transcript by agarose gel electrophoresis.
- Determine the concentration and purity of the mRNA using a spectrophotometer (measuring absorbance at 260 and 280 nm). An A260/A280 ratio of ~2.0 is indicative of pure RNA.
- Storage: Store the purified hCitrin mRNA at -80°C until further use.

Lipid Nanoparticle (LNP) Formulation

Objective: To encapsulate the hCitrin mRNA into lipid nanoparticles for in vivo delivery.

Materials:

- Ionizable lipid (e.g., DLin-MC3-DMA).
- Phospholipid (e.g., DSPC).
- Cholesterol.
- PEG-lipid (e.g., PEG-DMG).
- Ethanol.
- Citrate buffer (pH 3.0).
- Phosphate-buffered saline (PBS, pH 7.4).
- Microfluidic mixing device (e.g., NanoAssemblr).
- Dialysis cassette.

Protocol:

- Lipid Stock Preparation: Prepare a stock solution of the lipids (ionizable lipid, DSPC, cholesterol, and PEG-lipid) in ethanol at a specific molar ratio.
- mRNA Solution Preparation: Prepare a solution of the hCitrin mRNA in citrate buffer.

- **Microfluidic Mixing:** Use a microfluidic mixing device to rapidly mix the lipid-ethanol solution with the mRNA-aqueous solution at a defined flow rate ratio. This process facilitates the self-assembly of the LNPs with the mRNA encapsulated inside.
- **Dialysis:** Dialyze the resulting LNP suspension against PBS overnight at 4°C using a dialysis cassette to remove the ethanol and exchange the buffer.
- **Concentration and Sterilization:** Concentrate the LNP-mRNA formulation using a centrifugal filter unit if necessary. Sterilize the final formulation by passing it through a 0.22 µm filter.
- **Characterization:**
 - Determine the particle size and polydispersity index (PDI) using dynamic light scattering (DLS).
 - Measure the zeta potential to assess surface charge.
 - Quantify the mRNA encapsulation efficiency using a fluorescent dye-based assay (e.g., RiboGreen assay).
- **Storage:** Store the LNP-mRNA formulation at 4°C for short-term use or at -80°C for long-term storage.

In Vivo Administration of hCitrin-mRNA-LNP

Objective: To deliver the hCitrin-mRNA-LNP formulation to the citrin-deficient mouse model.

Materials:

- Citrin-deficient mouse model (Slc25a13 knockout).
- hCitrin-mRNA-LNP formulation.
- Control mRNA-LNP formulation.
- Sterile PBS.
- Insulin syringes (28-30 gauge).

Protocol:

- **Animal Acclimatization:** Acclimatize the mice to the laboratory conditions for at least one week before the experiment.
- **Dose Preparation:** Dilute the hCitrin-mRNA-LNP and control mRNA-LNP formulations to the desired concentration with sterile PBS. A typical dose might be in the range of 0.5-1.0 mg/kg body weight.
- **Intravenous Injection:** Administer the prepared formulations to the mice via intravenous (i.v.) injection into the tail vein.
- **Dosing Regimen:** The dosing frequency can vary depending on the experimental design. For example, a study might involve a single injection or multiple injections over a period of several weeks.^[1]
- **Monitoring:** Monitor the animals regularly for any adverse effects.

Assessment of Therapeutic Efficacy

Objective: To quantify the concentration of citrulline in liver tissue.

Protocol:

- **Tissue Collection:** At the end of the treatment period, euthanize the mice and collect liver tissue.
- **Homogenization:** Homogenize the liver tissue in a suitable buffer.
- **Protein Precipitation:** Precipitate the proteins from the homogenate using an appropriate method (e.g., addition of a deproteinizing agent).
- **LC-MS/MS Analysis:** Analyze the supernatant for citrulline concentration using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Objective: To determine the concentration of ammonia in the blood.

Protocol:

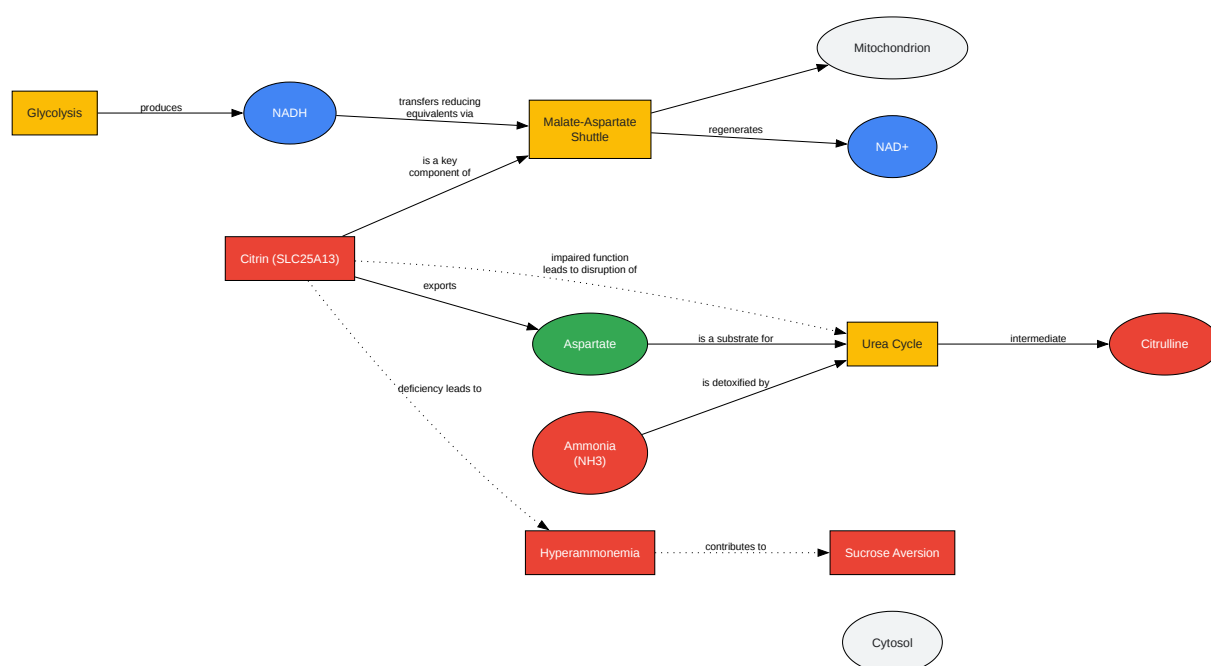
- **Blood Collection:** Collect blood samples from the mice (e.g., via cardiac puncture or from the tail vein) into tubes containing an anticoagulant (e.g., EDTA).
- **Plasma Separation:** Centrifuge the blood samples to separate the plasma.
- **Ammonia Assay:** Use a commercially available ammonia assay kit to measure the ammonia concentration in the plasma according to the manufacturer's instructions.

Objective: To assess the aversion to sucrose, a hallmark of citrin deficiency.

Protocol:

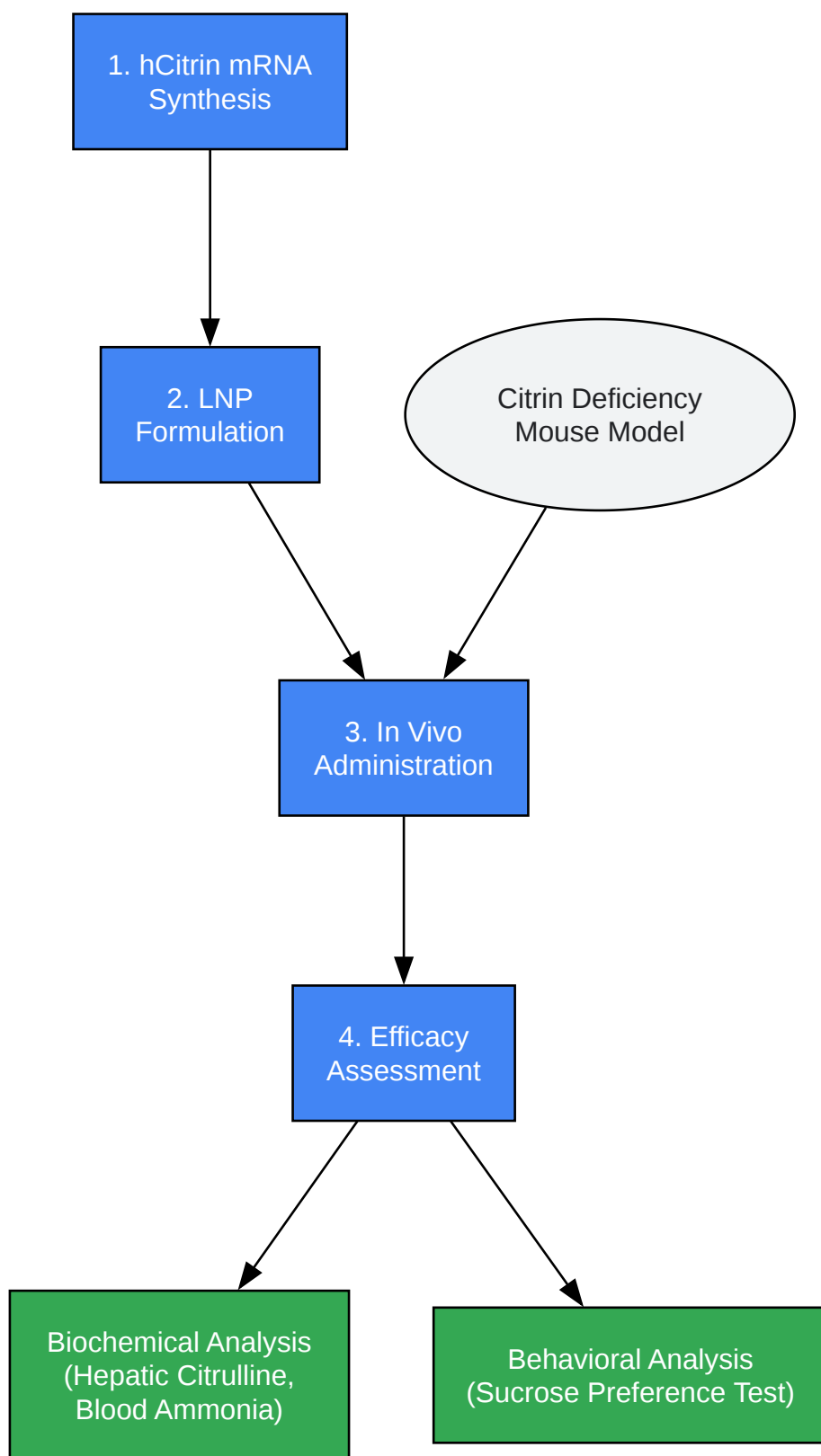
- **Habituation:** Individually house the mice and habituate them to two drinking bottles for a few days.
- **Test:** Provide the mice with two pre-weighed bottles: one containing water and the other containing a sucrose solution (e.g., 10% w/v).
- **Measurement:** After a set period (e.g., 24 hours), weigh the bottles again to determine the amount of water and sucrose solution consumed.
- **Calculation:** Calculate the sucrose preference as: $(\text{Volume of sucrose solution consumed} / \text{Total volume of liquid consumed}) \times 100\%$.

Mandatory Visualizations



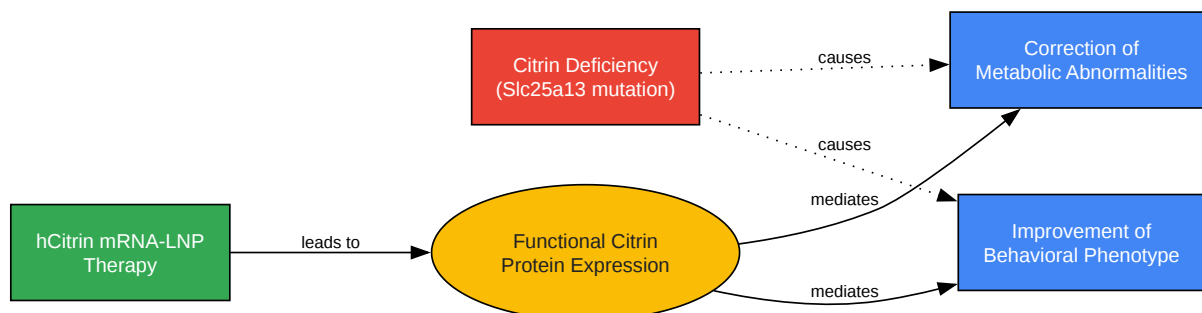
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Caption: Pathophysiology of Citrin Deficiency.



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Caption: Experimental Workflow for mRNA Therapy in a Citrin Deficiency Mouse Model.



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Caption: Logical Relationship of mRNA Therapy in Citrin Deficiency.

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